

# Safe Disposal of 3-Amino-L-alanine hydrochloride: A Procedural Guide

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## Compound of Interest

Compound Name: 3-Amino-L-alanine hydrochloride

Cat. No.: B555142

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For immediate reference, treat **3-Amino-L-alanine hydrochloride** as a hazardous chemical waste. Due to its irritant properties and incomplete toxicological data, direct disposal to landfill or sanitary sewer systems is not recommended. This guide provides detailed procedures for the safe handling and disposal of **3-Amino-L-alanine hydrochloride**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

## I. Chemical and Safety Data Overview

Proper disposal begins with understanding the material's properties and hazards. **3-Amino-L-alanine hydrochloride** is recognized as an irritant.

Property[1][2]	Data
CAS Number	1482-97-9
Appearance	White to off-white crystalline powder[2][3]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub> [1]
Melting Point	231-233 °C (decomposes)[1][2]
Solubility	Soluble in water[4]
Hazard Statements	H315: Causes skin irritation[5][6][7] H319: Causes serious eye irritation[5][6][7] H335: May cause respiratory irritation[5][6]
Signal Word	Warning[5][6]

## II. Experimental Protocol: Waste Collection and Disposal

The following step-by-step protocol outlines the standard procedure for the collection and disposal of **3-Amino-L-alanine hydrochloride** waste in a laboratory setting. This procedure is designed to minimize exposure and ensure regulatory compliance.

### A. Personal Protective Equipment (PPE) and Handling:

- Wear appropriate PPE: This includes, at a minimum, a lab coat, nitrile gloves, and chemical splash goggles.
- Handle in a ventilated area: Whenever possible, handle the solid material and prepare waste containers within a chemical fume hood to avoid inhalation of dust.[5]

### B. Waste Segregation and Containment:

- Designate a specific waste container: Use a clearly labeled, leak-proof container made of a compatible material (e.g., high-density polyethylene) for all **3-Amino-L-alanine hydrochloride** waste.

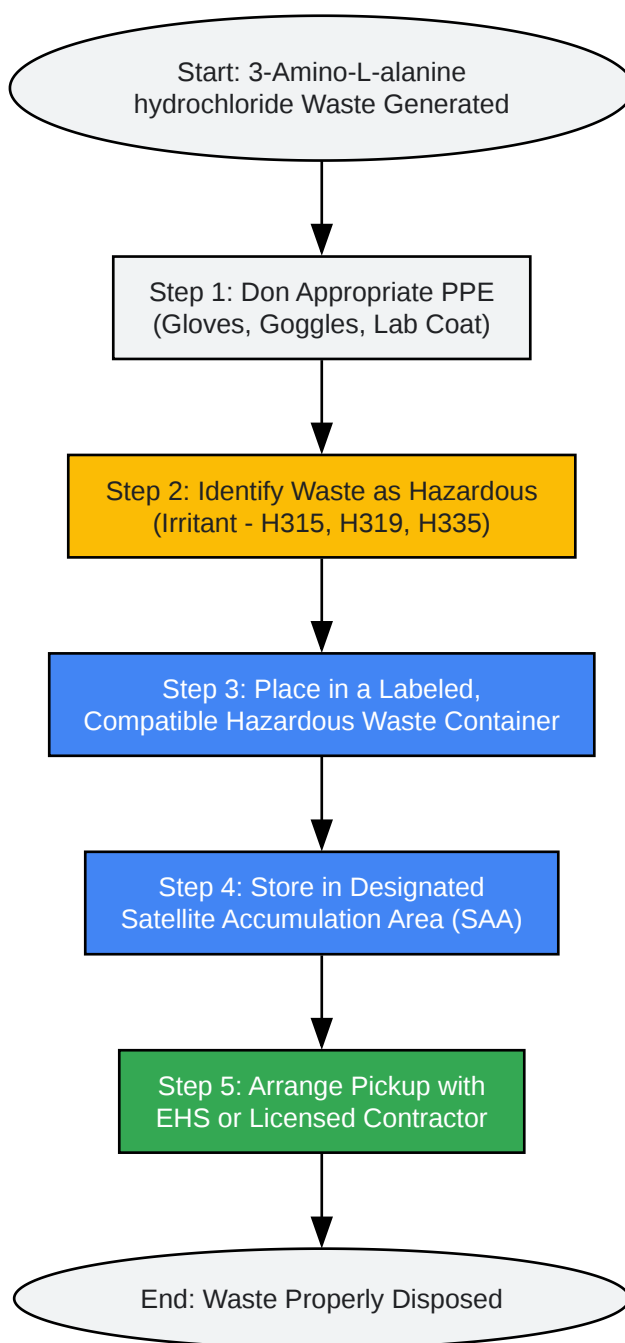
- Do not mix with other waste streams: To prevent unforeseen chemical reactions, do not mix **3-Amino-L-alanine hydrochloride** waste with other chemical wastes, especially strong oxidizing agents.[8]
- Label the container correctly: The label must include:
  - The words "Hazardous Waste"
  - The full chemical name: "**3-Amino-L-alanine hydrochloride**"
  - The associated hazards (e.g., "Irritant")
  - The date when the first waste was added to the container.

#### C. Storage and Disposal:

- Store in a Satellite Accumulation Area (SAA): Keep the sealed waste container in a designated SAA, which should be at or near the point of generation and under the control of the laboratory personnel.
- Arrange for professional disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to schedule a pickup.[5] Follow their specific procedures for waste handover.
- Disposal Statement: The standard procedure is to "Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations." [5]

### III. Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-Amino-L-alanine hydrochloride**.



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Caption: Disposal workflow for **3-Amino-L-alanine hydrochloride**.

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